

Part 1: Core Compound Identity and Properties

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Compound of Interest

Compound Name:	1,1,1,2,2-Pentafluoro-4-iodobutane
CAS No.:	85995-91-1
Cat. No.:	B7724933

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3,3,4,4,4-Pentafluorobutyl iodide, also known by its IUPAC name 1-iodo-3,3,4,4,4-pentafluorobutane, is a partially fluorinated alkyl halide. The presence of the pentafluoroethyl group (CF₃CF₂-) imparts unique electronic properties and steric bulk, while the terminal iodoethane moiety (-CH₂CH₂I) provides a versatile reactive handle for synthetic transformations.

Table 1: Physicochemical and Safety Data

Property	Value	Source(s)
CAS Number	40723-80-6	[1]
Molecular Formula	C ₄ H ₄ F ₅ I	[1]
Molecular Weight	273.97 g/mol	[1]
Appearance	Colorless to light yellow/orange liquid	[2]
Density	1.936 g/mL at 20 °C	[1]
Boiling Point	100-101 °C	[1]
Refractive Index	n ₂₀ /D 1.39	[2]
GHS Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[3]

| UN Number | 2810 (Toxic liquid, organic, n.o.s.) |[1] |

Synonyms: 1-Iodo-3,3,4,4,4-pentafluorobutane, 2-(Perfluoroethyl)ethyl iodide, Perfluoroethylethyl iodide.[1]

Part 2: Synthesis and Manufacturing

The most direct and common synthetic route to 3,3,4,4,4-pentafluorobutyl iodide involves the iodination of its corresponding alcohol, 3,3,4,4,4-pentafluorobutan-1-ol (CAS 54949-74-5). This transformation is a staple in organic synthesis, reliably converting a robust hydroxyl group into an excellent iodide leaving group.

Causality in Reagent Selection: While various methods exist for converting alcohols to alkyl iodides, the Appel reaction (using triphenylphosphine and iodine) or methods employing red phosphorus and iodine are particularly effective.[4] These reagents are chosen for their high efficiency and relatively mild conditions, which prevent unwanted side reactions on the fluorinated portion of the molecule. The mechanism involves the in-situ formation of a

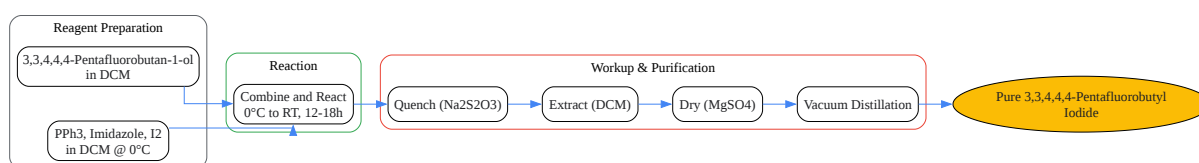
phosphonium iodide species, which activates the hydroxyl group for nucleophilic displacement by the iodide ion.

Detailed Experimental Protocol: Synthesis from 3,3,4,4,4-Pentafluorobutan-1-ol

This protocol is a representative procedure based on standard iodination methods for fluorinated alcohols.^[4]

- **Inert Atmosphere:** To a flame-dried 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and nitrogen inlet, add triphenylphosphine (1.2 eq.) and imidazole (1.2 eq.).
- **Solvent Addition:** Add anhydrous dichloromethane (DCM, ~100 mL) via cannula and stir the mixture until all solids dissolve.
- **Cooling:** Cool the reaction vessel to 0 °C using an ice-water bath.
- **Iodine Addition:** Slowly add iodine (I₂, 1.2 eq.) portion-wise. The solution will turn a dark brown color. Stir for 20 minutes at 0 °C. The formation of the triphenylphosphine-iodine adduct is exothermic.
- **Substrate Addition:** Prepare a solution of 3,3,4,4,4-pentafluorobutan-1-ol (1.0 eq.) in anhydrous DCM (~20 mL) and add it dropwise to the reaction mixture over 30 minutes, maintaining the temperature at 0 °C.
- **Reaction Progression:** After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Stir for 12-18 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Workup:** Upon completion, quench the reaction by adding a saturated aqueous solution of sodium thiosulfate (Na₂S₂O₃) until the brown color disappears. Transfer the mixture to a separatory funnel.
- **Extraction:** Separate the layers and extract the aqueous layer with DCM (2 x 50 mL). Combine the organic layers.

- Washing: Wash the combined organic phase with brine (1 x 100 mL), then dry over anhydrous magnesium sulfate (MgSO_4).
- Purification: Filter the drying agent and concentrate the filtrate under reduced pressure. The resulting crude oil is purified by vacuum distillation to yield 3,3,4,4,4-pentafluorobutyl iodide as a colorless to pale yellow liquid.



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Caption: Workflow for the synthesis of 3,3,4,4,4-Pentafluorobutyl iodide.

Part 3: Spectroscopic and Structural Characterization

Disclaimer: Experimental spectroscopic data for this specific compound is not widely available in public databases. The following information is based on established principles of NMR and MS for structural elucidation and serves as a predictive guide for researchers.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The structure of 3,3,4,4,4-pentafluorobutyl iodide gives rise to a distinct and predictable NMR signature. The presence of fluorine leads to complex but interpretable splitting patterns due to ^1H - ^{19}F and ^{13}C - ^{19}F coupling.^{[5][6]}

Table 2: Predicted NMR Data (Solvent: CDCl_3)

Nucleus	Position	Predicted Shift (ppm)	Multiplicity	Coupling Constant(s) (Hz)
^1H	$-\text{CH}_2\text{-I}$ (C1)	$\sim 3.3 - 3.5$	Triplet (t)	$^3\text{J}(\text{HH}) \approx 7-8$
	$-\text{CH}_2\text{-CF}_2\text{-}$ (C2)	$\sim 2.6 - 2.8$	Triplet of Triplets (tt)	$^3\text{J}(\text{HH}) \approx 7-8$, $^3\text{J}(\text{HF}) \approx 18-20$
^{13}C	$-\text{CH}_2\text{-I}$ (C1)	~ -5 to 0	Triplet (t)	$^2\text{J}(\text{CF}) \approx 4-5$
	$-\text{CH}_2\text{-CF}_2\text{-}$ (C2)	$\sim 30 - 35$	Triplet of Triplets (tt)	$^2\text{J}(\text{CF}) \approx 20-25$, $^3\text{J}(\text{CF}) \approx 3-4$
	$-\text{CF}_2\text{-CH}_2\text{-}$ (C3)	$\sim 115 - 120$	Triplet of Quartets (tq)	$^1\text{J}(\text{CF}) \approx 250-260$, $^2\text{J}(\text{CF}) \approx 30-35$
	$-\text{CF}_3$ (C4)	$\sim 125 - 128$	Quartet of Triplets (qt)	$^1\text{J}(\text{CF}) \approx 275-285$, $^2\text{J}(\text{CF}) \approx 30-35$
^{19}F	$-\text{CF}_2\text{-}$ (C3)	~ -110 to -115	Triplet of Triplets (tt)	$^3\text{J}(\text{FH}) \approx 18-20$, $^3\text{J}(\text{FF}) \approx 6-8$

| | $-\text{CF}_3$ (C4) | ~ -80 to -85 | Triplet (t) | $^3\text{J}(\text{FF}) \approx 6-8$ |

Rationale for Predictions:

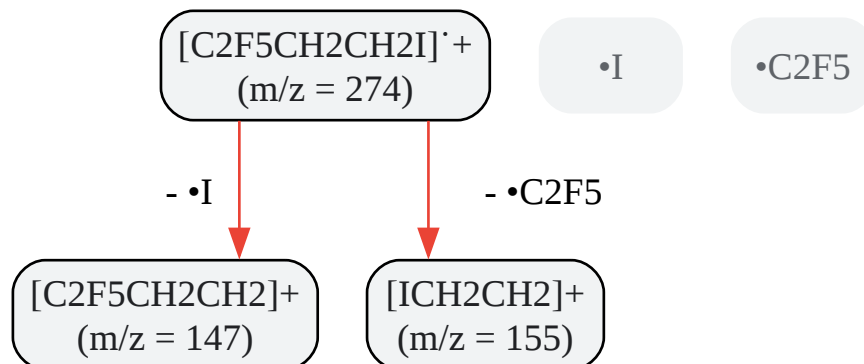
- ^1H NMR: The methylene group adjacent to iodine ($-\text{CH}_2\text{I}$) is deshielded and appears as a triplet due to coupling with the neighboring CH_2 group. The methylene group adjacent to the CF_2 group ($-\text{CH}_2\text{CF}_2\text{-}$) is also deshielded and appears as a triplet of triplets, coupling to both the adjacent CH_2 protons and the two geminal fluorine atoms.
- ^{13}C NMR: Carbons bonded to fluorine exhibit large one-bond coupling constants ($^1\text{J}(\text{CF})$) and are split by neighboring fluorine atoms. The carbon bearing iodine (C1) is shifted significantly upfield.^[7]
- ^{19}F NMR (vs. CFCl_3): The CF_2 and CF_3 groups have characteristic chemical shifts. They are coupled to each other ($^3\text{J}(\text{FF})$) and the CF_2 group is additionally coupled to the adjacent CH_2

protons ($^3J(\text{FH})$).^[8]

Mass Spectrometry (MS)

Electron Ionization (EI) mass spectrometry would be expected to show a clear molecular ion peak and predictable fragmentation patterns.

- Molecular Ion (M^+): The exact mass of $\text{C}_4\text{H}_4\text{F}_5\text{I}$ is 273.9376. The M^+ peak at $m/z = 274$ would be readily observable.
- Key Fragments: The C-I bond is the weakest and will readily cleave. Major fragmentation pathways would include:
 - Loss of iodine radical ($\bullet\text{I}$): $[M - 127]^+ \rightarrow \text{C}_4\text{H}_4\text{F}_5^+$ at $m/z = 147$.
 - Loss of pentafluoroethyl radical ($\bullet\text{C}_2\text{F}_5$): $[M - 119]^+ \rightarrow \text{C}_2\text{H}_4\text{I}^+$ at $m/z = 155$.
 - Alpha-cleavage: $[\text{C}_3\text{H}_4\text{F}_5]^+$ at $m/z = 131$.



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Caption: Predicted major fragmentation pathways in EI-MS.

Part 4: Chemical Reactivity and Mechanistic Insights

The synthetic utility of 3,3,4,4,4-pentafluorobutyl iodide stems from the reactivity of the carbon-iodine bond. This bond is polarized ($\text{C}^{\delta+}-\text{I}^{\delta-}$) and relatively weak, allowing the molecule to act

as a source of a pentafluoroethylethyl electrophile or a pentafluoroethylethyl radical, depending on the reaction conditions.

Mechanism 1: Nucleophilic Substitution (S_N2)

In the presence of nucleophiles (e.g., thiols, amines, alkoxides), the compound readily undergoes S_N2 reactions.^[9] The electrophilic C1 carbon is attacked by the nucleophile, displacing the iodide ion, which is an excellent leaving group. This pathway is fundamental for introducing the -(CH₂)₂C₂F₅ moiety onto heteroatoms.

- **Causality:** This reaction is favored by strong, non-hindered nucleophiles and polar aprotic solvents (e.g., DMF, Acetonitrile) that stabilize the transition state. The electron-withdrawing nature of the C₂F₅ group slightly increases the electrophilicity of the C1 carbon compared to a non-fluorinated analogue.

Caption: Generalized S_N2 reaction pathway.

Mechanism 2: Radical Fluoroalkylation

Under radical conditions (initiated by light, heat, or a radical initiator like AIBN), the weak C-I bond undergoes homolytic cleavage to generate the 3,3,4,4,4-pentafluorobutyl radical (•CH₂CH₂C₂F₅). This radical can then add across double or triple bonds, or participate in other radical cascade reactions.^[10]

- **Causality:** This pathway is exploited for C-C bond formation. The stability of the primary alkyl radical is modest, making it highly reactive towards electron-rich or electron-poor alkenes, depending on the specific reaction design. Metal catalysis (e.g., with copper or palladium) can also be used to facilitate single-electron transfer (SET) processes to generate the radical under milder conditions.^[11]

Part 5: Applications in Drug Development and Materials Science

The primary application of this reagent is as a fluoroalkylation agent. Introducing the pentafluoroethylethyl group can significantly modify the properties of a parent molecule, a strategy widely used in drug discovery to enhance metabolic stability, increase lipophilicity (logP), and alter binding affinity.^[12]

Application Focus: Synthesis of Fluorinated Ionic Liquids

Fluorinated Ionic Liquids (FILs) are a class of materials with unique properties, including high gas solubility and thermal stability.[13] 3,3,4,4,4-Pentafluorobutyl iodide is an ideal precursor for synthesizing the cationic component of FILs via S_N2 alkylation of a suitable heterocyclic core, such as 1-methylimidazole.

Detailed Experimental Protocol: Synthesis of 1-(3,3,4,4,4-pentafluorobutyl)-3-methylimidazolium iodide

- **Setup:** In a 100 mL round-bottom flask, combine 1-methylimidazole (1.0 eq.) and acetonitrile (50 mL).
- **Addition:** Add 3,3,4,4,4-pentafluorobutyl iodide (1.05 eq.) to the solution at room temperature.
- **Reaction:** Heat the mixture to reflux (approx. 82 °C) and maintain for 24-48 hours under a nitrogen atmosphere.
- **Isolation:** After cooling to room temperature, remove the solvent under reduced pressure.
- **Purification:** The resulting viscous liquid or solid is washed repeatedly with ethyl acetate or diethyl ether to remove any unreacted starting materials. The product is then dried under high vacuum to yield the pure ionic liquid.

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